

(4-Aminobenzyl)phosphonic acid CAS number 5424-27-1 data sheet

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Compound of Interest

Compound Name: (4-Aminobenzyl)phosphonic Acid

Cat. No.: B1267361

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An In-depth Technical Guide to **(4-Aminobenzyl)phosphonic Acid** (CAS 5424-27-1)

Introduction

(4-Aminobenzyl)phosphonic acid, with CAS number 5424-27-1, is a synthetic ligand and an organophosphorus compound.^[1] It is recognized for its role as an inhibitor of alkaline phosphatase and is utilized in various biochemical and electrochemical applications.^{[2][3]} Its structural similarity to natural phosphates allows it to interact with biological targets, making it a compound of interest in drug development and proteomics research.^{[4][5]} This guide provides a comprehensive overview of its properties, applications, and relevant experimental protocols for researchers and scientists.

Physicochemical and Spectral Data

The fundamental properties of **(4-Aminobenzyl)phosphonic acid** are summarized below, providing key data for laboratory use and characterization.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ NO ₃ P	[6] [7] [8]
Molecular Weight	187.13 g/mol	[1] [6]
Appearance	White to light yellow/orange solid powder or crystal	[6] [7]
Melting Point	325°C (decomposes)	[1] [6] [7]
Purity	≥95% to >98.0% (HPLC)	[7]
Density	1.471 g/cm ³ (Predicted)	[1] [9]
Boiling Point	463.0°C at 760 mmHg (Predicted)	[1] [9]
pKa	1.98 ± 0.10 (Predicted)	[1]
Solubility	Slightly soluble in DMF; Soluble at 1 mg/mL in 1 M NH ₄ OH	[1] [2]

Table 2: Spectral and Identification Data

Identifier	Value	Source
CAS Number	5424-27-1	[6] [10] [11]
MDL Number	MFCD00070204	[1] [6]
PubChem CID	223978	[8]
InChI Key	NEKHKXMBGWNTOO-UHFFFAOYSA-N	[8]
InChI	1S/C7H10NO3P/c8-7-3-1-6(2-4-7)5-12(9,10,11)/h1-4H,5,8H2,(H2,9,10,11)	
SMILES	<chem>Nc1ccc(CP(O)(O)=O)cc1</chem>	[8]
Synonyms	p-Aminobenzylphosphonic acid, 4-ABPA, NSC 12117	[1] [11]

Safety and Handling

(4-Aminobenzyl)phosphonic acid is classified as an irritant. Proper safety precautions are mandatory when handling this compound.

Table 3: GHS Hazard and Precautionary Information

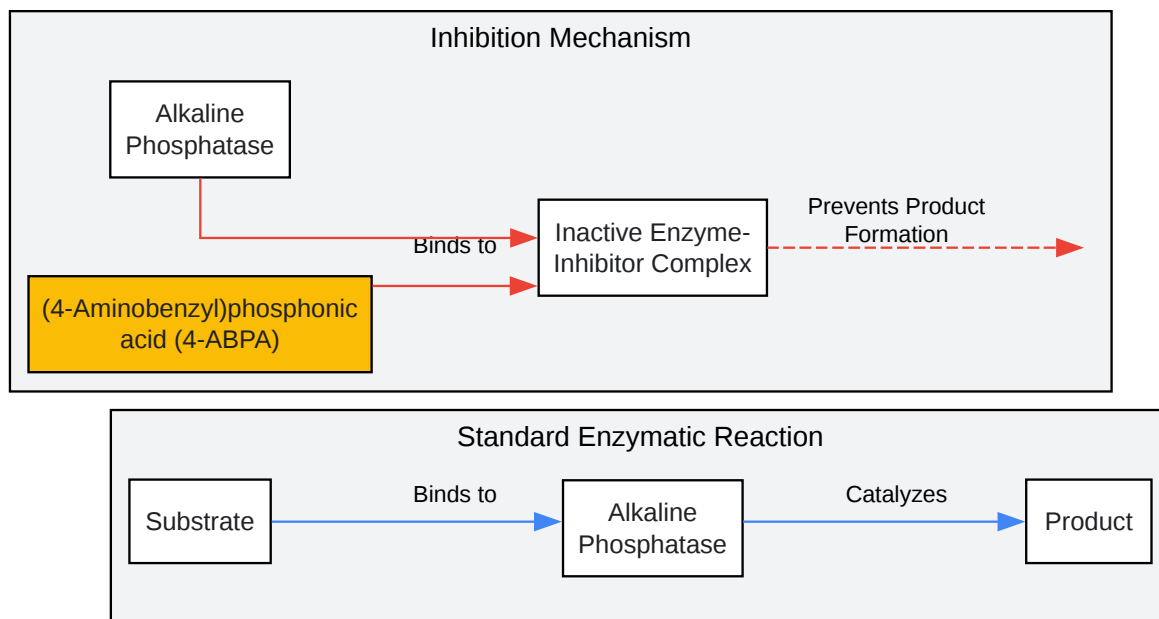
Category	Information	Source
Pictogram	GHS07 (Exclamation Mark)	[1]
Signal Word	Warning	[1][12]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][12]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[1]
Storage Temperature	-20°C	[1]
Personal Protective Equipment	Dust mask (type N95), eyeshields, gloves	[13]
Handling Advice	Avoid contact with skin, eyes, and clothing. Use in a well- ventilated area. Wash hands thoroughly after handling.	[12]

Biological Activity and Applications

(4-Aminobenzyl)phosphonic acid is primarily known for its inhibitory effects on alkaline phosphatase. Its applications extend to purification techniques and electrochemistry, with emerging research into other areas of bioactivity.

Alkaline Phosphatase Inhibition

(4-Aminobenzyl)phosphonic acid acts as an inhibitor of alkaline phosphatase, with a reported K_i (inhibition constant) of 1.1 mM for the bovine intestine enzyme.[2][3] This inhibitory action is a key feature driving its use in biochemical studies.



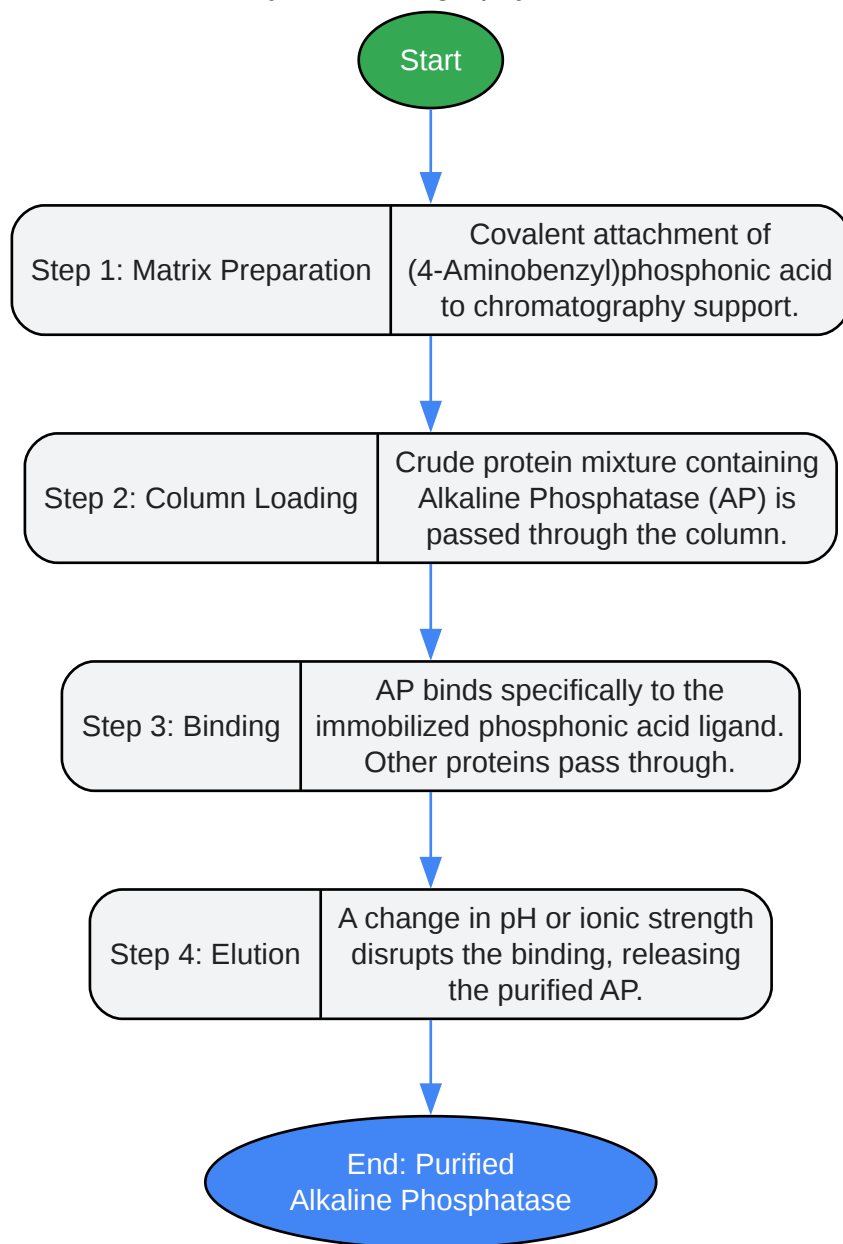
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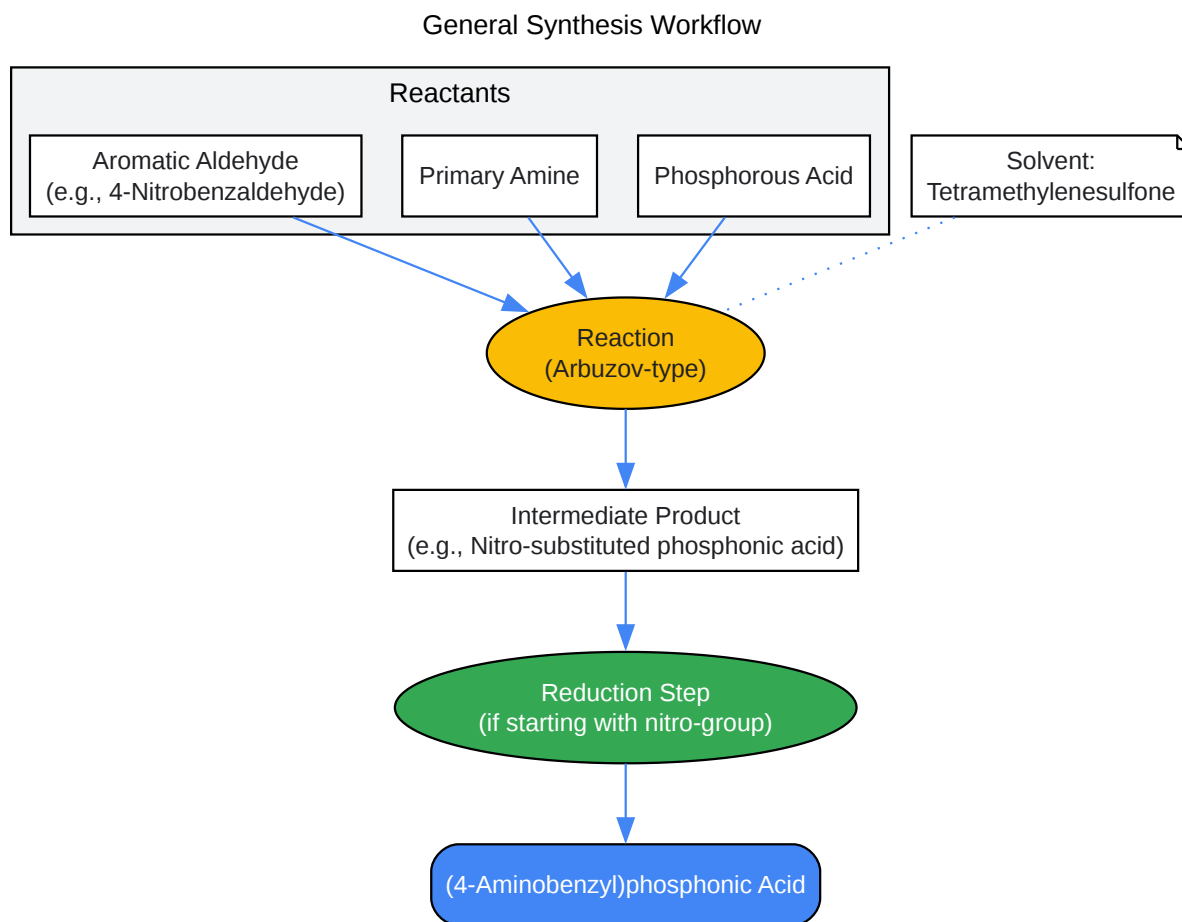
Caption: Enzyme inhibition by **(4-Aminobenzyl)phosphonic acid**.

Affinity Chromatography

Leveraging its ability to bind to alkaline phosphatase, this compound is used in affinity chromatography for the purification of the enzyme.[2] The phosphonic acid moiety acts as a ligand, selectively binding the target enzyme from a complex mixture.

Affinity Chromatography Workflow





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